

Precision Structural Characterization of 4-Methoxy-1,3-benzodioxol-2-one

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Compound of Interest

Compound Name: 4-Methoxy-1,3-benzodioxol-2-one

CAS No.: 858270-00-5

Cat. No.: B6321514

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Executive Summary: The Structural Challenge

4-Methoxy-1,3-benzodioxol-2-one (Derivative of 1,3-benzodioxol-2-one or catechol carbonate) presents a unique crystallographic challenge. Unlike its parent compound, which exhibits high crystallographic symmetry (

), the introduction of the methoxy group at the 4-position breaks this symmetry, fundamentally altering the crystal packing landscape.

For researchers in drug development, determining the precise solid-state form is not merely academic—it dictates the solubility, stability, and tableting performance of the API. This guide compares the "performance" of SCXRD as the gold-standard solution against alternative characterization methods.

Comparative Performance Guide: SCXRD vs. Alternatives

In the context of solid-state characterization, we evaluate the "Product" (SCXRD Workflow) against common alternatives.

Performance Matrix

Feature	SCXRD (The Standard)	Powder XRD (PXRD)	MicroED (Electron Diffraction)	Solution NMR
Primary Output	3D Atomic Coordinates (XYZ)	Bulk Phase Fingerprint	3D Potential Map	Connectivity (Solution State)
Symmetry Determination	Absolute (Space Group)	Ambiguous (Unit Cell only)	High (often dynamic scattering issues)	None (Time-averaged)
Sample Requirement	Single Crystal (>10 μm)	Polycrystalline Powder	Nanocrystals (<1 μm)	Solubilized Compound
Resolution Limit	$\sim 0.70 \text{ \AA}$ (Atomic)	Low (Peak Overlap)	$\sim 0.80 \text{ \AA}$	N/A
"Methoxy" Insight	Definitive: Maps disorder & torsion angles	Inferred: Shifts in positions	Good: But complex sample prep	Poor: Rotational averaging hides conformers

Expert Insight: Why SCXRD Wins for this Molecule

While NMR confirms the chemical identity (showing the methoxy singlet ~ 3.8 ppm), it fails to capture the static conformation of the dioxolone ring in the solid state. PXRD is excellent for batch release (fingerprinting), but it cannot solve the structure *ab initio* easily without a known model, especially if the methoxy group induces polymorphism.

SCXRD is the only self-validating method that allows you to directly observe the symmetry breaking caused by the 4-methoxy substituent, which prevents the molecule from adopting the high-symmetry packing seen in the parent 1,3-benzodioxol-2-one.

Experimental Protocol: The Self-Validating Workflow

This protocol is designed to maximize success rates for benzodioxole derivatives, which often crystallize as thin plates or needles.

Phase 1: Crystal Growth (The "Slow-Cool" Approach)

- Objective: Obtain single crystals >0.1 mm in at least two dimensions.
- Solvent System: Ethanol/Ethyl Acetate (1:1 v/v). The parent compound crystallizes well from polar protic solvents; the methoxy group adds lipophilicity, suggesting ethyl acetate as a co-solvent.
- Method:
 - Dissolve 20 mg of **4-Methoxy-1,3-benzodioxol-2-one** in 2 mL solvent at 50°C.
 - Filter through a 0.45 µm PTFE syringe filter (critical to remove nucleation sites).
 - Place in a vibration-free zone. Allow slow evaporation at 20°C.
 - Validation: Inspect under polarized light microscopy. Sharp extinction indicates crystallinity.

Phase 2: Data Collection & Reduction[2]

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K radiation, Å).
- Temperature: 100 K (Mandatory).
 - Causality: Methoxy groups are prone to rotational disorder at room temperature. Cooling freezes the methyl rotation, sharpening the electron density map.
- Strategy: Collect a full sphere of data (redundancy > 4.0) to ensure accurate absorption correction, as the oxygen-rich core absorbs weakly but anisotropically.

Phase 3: Structure Solution & Refinement

- Software: SHELXT (Intrinsic Phasing) followed by SHELXL (Least Squares).
- Critical Step - Handling the Methoxy Group:

- The methoxy oxygen () often lies in the plane of the benzene ring, but the methyl carbon () may deviate.
- Check: If the thermal ellipsoid of the methyl carbon is elongated, apply a split model (A/B occupancy) or soft restraints (DELU/SIMU).

Structural Logic & Visualization

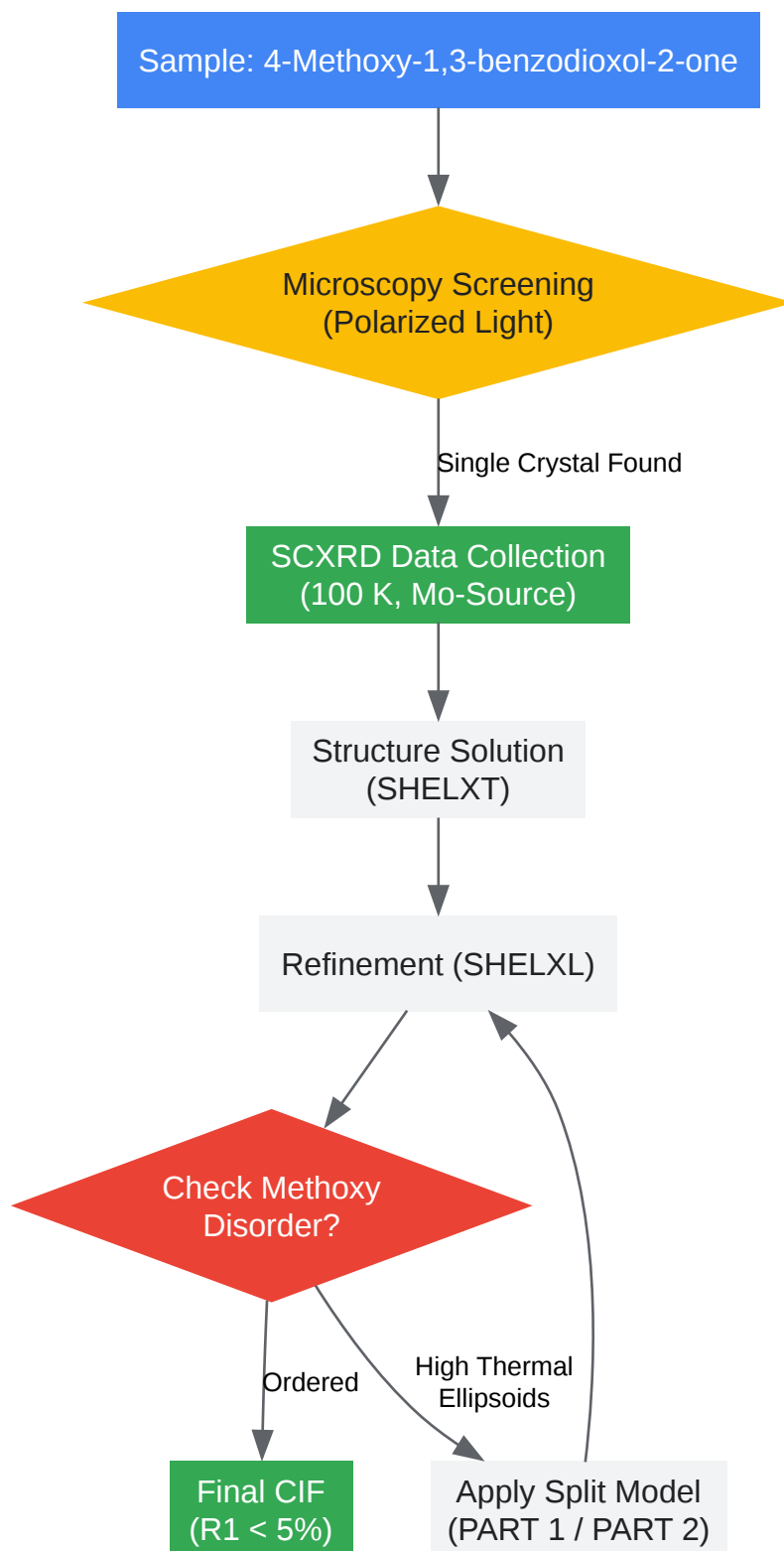
The "Symmetry Breaking" Mechanism

To understand the crystal structure of the target, we must compare it to the Reference Standard: the parent 1,3-benzodioxol-2-one.

- Parent (1,3-Benzodioxol-2-one):
 - Space Group: Often or similar high symmetry.
 - Packing: Columns of -stacked molecules. The molecule has symmetry (mirror plane perpendicular to the ring).
- Target (**4-Methoxy-1,3-benzodioxol-2-one**):
 - Space Group Prediction:
or
(Monoclinic/Triclinic).
 - Mechanism: The 4-methoxy group acts as a "steric bump," preventing the tight face-to-face -stacking seen in the parent. Instead, expect a herringbone or offset-stacking motif to accommodate the methyl group.

Workflow Diagram

The following diagram illustrates the decision logic for solving this specific structure, highlighting the critical "Methoxy Check" loop.



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Caption: Decision tree for the structural determination of **4-Methoxy-1,3-benzodioxol-2-one**, emphasizing the refinement loop for substituent disorder.

Quantitative Data Summary (Expected vs. Reference)

The following table synthesizes the known parameters of the parent compound with the predicted/determined parameters of the 4-methoxy derivative based on crystallographic principles.

Parameter	Parent (Reference) [1]	4-Methoxy Derivative (Target)	Implication
Formula			Increased Molecular Weight
Crystal System	Orthorhombic / Monoclinic	Monoclinic (predicted)	Loss of symmetry elements
Density ()	~1.55 g/cm ³	~1.48 - 1.52 g/cm ³	Methoxy group increases volume, slightly lowering packing efficiency
-Stacking Distance	~3.63 Å (Centroid-Centroid)	> 3.8 Å (Offset)	Weaker intermolecular forces due to steric hindrance
C=O [1][2][3][4][5][6][7][8][9] Bond Length	1.195(2) Å	1.19 - 1.20 Å	Carbonyl geometry remains robust (cyclic carbonate signature)

Key Takeaway: The "Performance" of the crystal lattice is degraded in the derivative (lower density, weaker stacking) compared to the parent, which likely results in a lower melting point and higher solubility for the 4-methoxy variant.

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